

# Personal protective equipment for handling Tris(2-cyanoethyl)amine

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## Compound of Interest

Compound Name: Tris(2-cyanoethyl)amine

Cat. No.: B1293739

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## Essential Safety and Handling Guide for Tris(2-cyanoethyl)amine

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Tris(2-cyanoethyl)amine**. Adherence to these procedures is essential to ensure a safe laboratory environment and minimize risk of exposure. **Tris(2-cyanoethyl)amine** is a toxic compound that can cause severe health effects upon contact, inhalation, or ingestion.

## Hazard Summary

**Tris(2-cyanoethyl)amine** is classified as a hazardous chemical with the following primary concerns:

- Acute Toxicity: Toxic if swallowed, in contact with skin, or if inhaled.[1]
- Corrosivity: Causes severe skin burns and eye damage.[1]

Due to these hazards, it is imperative to handle this compound with stringent safety precautions.

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Tris(2-cyanoethyl)amine**. All PPE should be inspected for integrity before each use.

Protection Type	Recommended Equipment	Purpose
Eye and Face	Chemical safety goggles and a face shield	To protect eyes and face from splashes and dust.
Skin	Chemical-resistant gloves (e.g., Nitrile rubber, minimum 0.11 mm thickness), changed immediately if contaminated. A lab coat or chemical-resistant apron.	To prevent skin contact.
Respiratory	Work in a certified chemical fume hood. If a fume hood is not available, a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors and particulates is required.	To avoid inhalation of dust or vapors.
Body	A laboratory coat worn over personal clothing.	To protect from contamination.

## Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural workflow for the safe handling of **Tris(2-cyanoethyl)amine** from preparation to post-handling cleanup.

### 1. Preparation:

- Designated Area: All work with **Tris(2-cyanoethyl)amine** must be conducted in a designated area, such as a chemical fume hood.

- **Emergency Equipment:** Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.
- **Assemble Materials:** Before starting, gather all necessary equipment, including the chemical, solvents, glassware, and waste containers, and place them within the fume hood to minimize movement in and out of the controlled area.
- **Don PPE:** Put on all required personal protective equipment as detailed in the table above.

## 2. Handling:

- **Weighing:** If weighing the solid, do so within the fume hood or a ventilated balance enclosure to prevent the release of dust into the laboratory environment.
- **Dissolving:** When preparing solutions, add the solid **Tris(2-cyanoethyl)amine** to the solvent slowly to avoid splashing.
- **Transfers:** Use appropriate glassware and techniques to transfer the chemical or its solutions, ensuring all containers are clearly labeled.
- **Avoid Inhalation:** Do not breathe dust or mists.<sup>[1]</sup>
- **No Consumption:** Do not eat, drink, or smoke when using this product.<sup>[1]</sup>

## 3. Post-Handling & Decontamination:

- **Decontaminate Surfaces:** After handling is complete, decontaminate all work surfaces, glassware, and equipment with an appropriate solvent (e.g., 70% ethanol), followed by a thorough cleaning with soap and water.
- **Remove PPE:** Remove PPE carefully, avoiding contact with the contaminated outer surfaces. Disposable gloves should be removed and discarded into the hazardous waste container immediately after use.
- **Personal Hygiene:** Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.

## Emergency Procedures

In the event of an exposure or spill, follow these procedures immediately.

Exposure Type	Immediate Action
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Immediately call a POISON CENTER or doctor.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor. <a href="#">[1]</a>
Inhalation	Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER or doctor. <a href="#">[1]</a>
Ingestion	Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor. <a href="#">[1]</a>
Spill	For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for hazardous waste disposal. Ventilate the area and clean the spill site. For large spills, evacuate the area and contact your institution's environmental health and safety department.

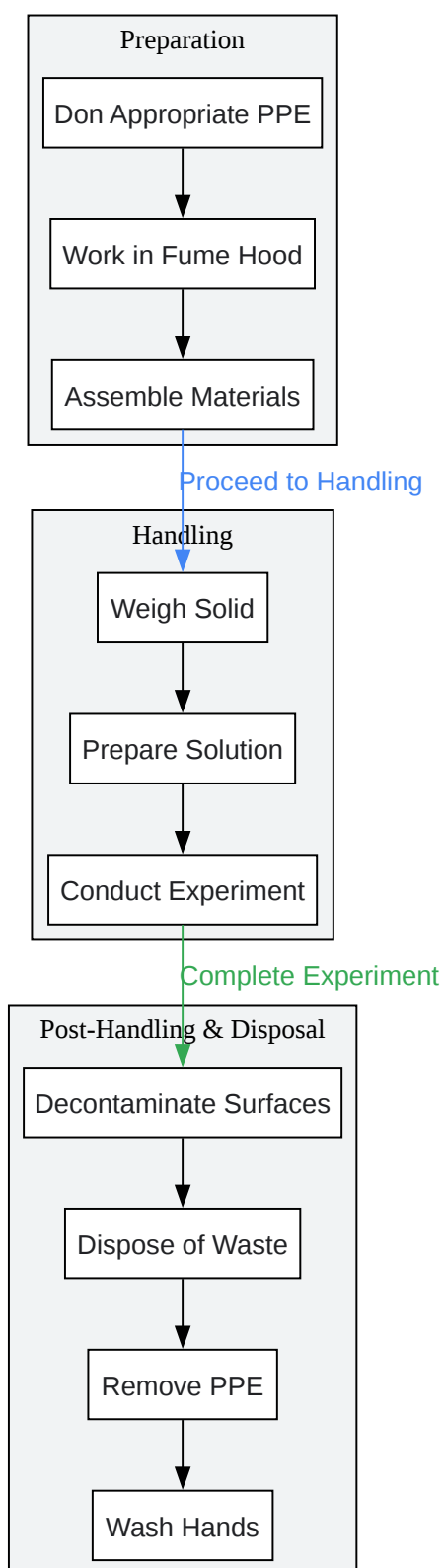
## Disposal Plan

Proper disposal of **Tris(2-cyanoethyl)amine** and associated waste is crucial to prevent environmental contamination and ensure safety.

- Chemical Waste: Unused or waste **Tris(2-cyanoethyl)amine**, as well as solutions containing it, must be disposed of as hazardous chemical waste.

- Collect in a clearly labeled, sealed, and chemical-resistant container.
- Follow your institution's and local regulations for hazardous waste pickup and disposal.
- Contaminated Materials: All disposable items that have come into contact with **Tris(2-cyanoethyl)amine**, such as gloves, bench paper, and pipette tips, must be considered hazardous waste.
  - Place these items in a designated, sealed hazardous waste container within the fume hood.
  - Do not mix with general laboratory waste. Contaminated nitrile gloves are not suitable for recycling and must be disposed of as hazardous waste.
- Empty Containers: "Empty" containers of **Tris(2-cyanoethyl)amine** may still contain residual chemical and should be treated as hazardous waste.

## Safe Handling Workflow



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Caption: Workflow for the safe handling of **Tris(2-cyanoethyl)amine**.

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## References

- 1. 9.4 Guidelines for Working with Particularly Hazardous Substances | Environment, Health and Safety [ehs.cornell.edu]
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